

Technical Guide on the Safety and Handling of 1-(3-Methoxyphenyl)ethanamine

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Compound of Interest

Compound Name: 1-(3-Methoxyphenyl)ethanamine

Cat. No.: B1352114

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. It is not a substitute for a formal Safety Data Sheet (SDS) and should be used in conjunction with official institutional and regulatory safety protocols. All laboratory work should be conducted after a thorough, site-specific risk assessment.

Executive Summary

This guide provides comprehensive safety and handling information for **1-(3-Methoxyphenyl)ethanamine** (CAS No. 62409-13-6). The compound is classified as harmful if swallowed or inhaled, causes severe skin burns and eye damage, and may cause an allergic skin reaction.[1] It is also harmful to aquatic life with long-lasting effects.[1] Adherence to strict safety protocols, including the use of appropriate personal protective equipment (PPE) and engineering controls, is mandatory to ensure personnel safety and environmental protection. This document outlines the known hazards, physical and chemical properties, handling and storage procedures, and emergency first-aid measures. Furthermore, it details the standardized experimental methodologies used to determine the key toxicological endpoints for chemicals of this nature.

Hazard Identification and Classification

1-(3-Methoxyphenyl)ethanamine is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are

associated with its corrosive nature and acute toxicity.

Table 1: GHS Hazard Classification^[1]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Skin Sensitization	Category 1A	H317: May cause an allergic skin reaction
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects

Note: While GHS classifications indicate the severity of hazards, specific quantitative toxicity data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), for **1-(3-Methoxyphenyl)ethanamine** are not readily available in publicly accessible databases. The classifications are derived from experimental data or from validated structure-activity relationship models.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **1-(3-Methoxyphenyl)ethanamine**

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ NO	PubChem[1]
Molecular Weight	151.21 g/mol	PubChem[1]
CAS Number	62409-13-6	PubChem[1]
Appearance	Colorless Liquid	Fisher Scientific[2]
Odor	Amine compounds	Fisher Scientific[2]
Boiling Point	66 °C / 150.8 °F	Fisher Scientific[2]
Melting Point	5 °C / 41 °F	Fisher Scientific[2]
Flash Point	> 100 °C / > 212 °F	Fisher Scientific[2]
Specific Gravity	1.023 g/cm ³	Fisher Scientific[2]
pH	10.9 (10 g/L at 20°C)	Fisher Scientific[2]
Partition Coefficient (XLogP3)	1.6	PubChem[1]

Safe Handling and Storage

Engineering Controls

- Ventilation: All work with **1-(3-Methoxyphenyl)ethanamine** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical splash goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations. A face shield should also be worn where there is a significant risk of splashing.
- Skin Protection:

- **Gloves:** Wear chemically resistant gloves (e.g., nitrile, neoprene) that have been inspected for integrity before use. Use proper glove removal technique to avoid skin contact.
- **Protective Clothing:** A lab coat is mandatory. For larger quantities or tasks with a high risk of splashing, a chemical-resistant apron or suit should be used.
- **Respiratory Protection:** If working outside of a fume hood or if aerosol generation is possible, a NIOSH-approved respirator with an appropriate cartridge for organic vapors/amines should be used.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not breathe mists or vapors.
- Wash hands thoroughly after handling, even if gloves were worn.
- Do not eat, drink, or smoke in laboratory areas.
- Keep containers tightly closed when not in use.

Storage Requirements

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed to prevent moisture and air exposure.
- Store in a designated "Corrosives" area, away from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.
- Store locked up to restrict access to authorized personnel.

Emergency and First-Aid Procedures

Immediate medical attention is required for all exposures.

- **Inhalation:** If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a poison center or

doctor immediately.

- Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water/shower for at least 15 minutes. Call a physician immediately.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a poison center or doctor.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

Experimental Protocols for Safety Assessment

The GHS classifications are determined by standardized experimental protocols, typically following OECD (Organisation for Economic Co-operation and Development) guidelines. The following are summaries of the methodologies that would be used to assess the key hazards of **1-(3-Methoxyphenyl)ethanamine**.

Acute Oral Toxicity (OECD Guideline 423: Acute Toxic Class Method)

- Principle: This method aims to classify a substance into a GHS toxicity category based on the mortality and morbidity observed in a small number of animals after a single oral dose. It uses a stepwise procedure with a limited number of animals at each step.
- Methodology:
 - Animal Model: Typically, young adult female rats are used.
 - Dosing: A starting dose (e.g., 300 mg/kg) is administered orally via gavage to a group of three fasted animals.
 - Observation: The animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for up to 14 days.
 - Stepwise Procedure:

- If mortality occurs in two or three animals, the test is stopped, and the substance is classified in the corresponding high-toxicity category.
- If one animal dies, the procedure is repeated with three more animals at the same dose.
- If no mortality occurs, the procedure is repeated with three animals at a higher dose level (e.g., 2000 mg/kg).
- Endpoint: The result is not a precise LD50 value but a classification into a GHS category (e.g., Category 4 for "Harmful if swallowed," where the LD50 is estimated to be between 300 and 2000 mg/kg).

Skin Corrosion/Irritation (OECD Guideline 431: In Vitro Skin Corrosion - Reconstructed Human Epidermis Test Method)

- Principle: This in vitro method uses a three-dimensional reconstructed human epidermis (RhE) model to assess the skin corrosion potential of a chemical, thereby avoiding the use of live animals. The principle is that corrosive chemicals will penetrate the stratum corneum and cause cytotoxicity in the underlying cell layers.
- Methodology:
 - Test System: A commercially available RhE model, which mimics the biochemical and physiological properties of the human epidermis, is used.
 - Application: The test chemical is applied topically to the surface of the RhE tissue.
 - Exposure: The tissue is exposed to the chemical for specific time points (e.g., 3 minutes and 1 hour).
 - Viability Assessment: After exposure, the tissue is rinsed, and cell viability is measured using a quantitative assay, typically the MTT assay. In this assay, viable cells reduce the yellow MTT tetrazolium salt to a purple formazan product, which is then measured colorimetrically.

- Endpoint: The percentage of cell viability relative to a negative control is calculated. A chemical is identified as corrosive (Category 1) if the mean viability is below a certain threshold (e.g., <50% after a 3-minute exposure or <15% after a 1-hour exposure). The results can also help sub-categorize the corrosive potential (e.g., 1A, 1B, 1C).

Serious Eye Damage/Irritation (OECD Guideline 405: Acute Eye Irritation/Corrosion)

- Principle: This in vivo test evaluates the potential of a substance to cause eye irritation or damage when applied to the eye of an animal. Due to animal welfare concerns, a weight-of-the-evidence and tiered testing approach (including in vitro methods) is strongly recommended before any in vivo testing is considered.
- Methodology:
 - Animal Model: The albino rabbit is the preferred species.
 - Procedure: A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
 - Pain Management: The use of topical anesthetics and systemic analgesics is required to minimize animal pain and distress.
 - Observation: The eyes are examined at specific intervals (1, 24, 48, and 72 hours after application) and scored for lesions of the cornea (opacity), iris, and conjunctiva (redness and swelling).
 - Endpoint: The severity and reversibility of the ocular lesions are assessed. "Serious eye damage" (Category 1) is determined if irreversible effects are observed within 21 days. "Eye irritation" (Category 2) is assigned if reversible effects are observed.

Workflow and Process Visualization

The following diagram illustrates the logical workflow for the safe handling of **1-(3-Methoxyphenyl)ethanamine** from receipt to disposal.

Caption: Safe handling workflow for **1-(3-Methoxyphenyl)ethanamine**.

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References

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